

What is the chemical structure of Fensulfothion oxon?

Author: BenchChem Technical Support Team. Date: December 2025



An In-Depth Technical Guide to Fensulfothion Oxon

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of **Fensulfothion oxon**, a significant metabolite of the organophosphate insecticide Fensulfothion. This document details its chemical structure, physicochemical properties, synthesis, and biological interactions, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Structure

Fensulfothion oxon, an organophosphorus compound, is primarily known as a metabolite of fenthion.[1] Its chemical structure is characterized by a central phosphorus atom double-bonded to an oxygen atom, a key feature of "oxon" metabolites, which differentiates it from its parent compound, Fensulfothion, which contains a thione (P=S) group. The phosphorus center is also bonded to two ethoxy groups and a 4-(methylsulfinyl)phenyl ester group.

The IUPAC name for **Fensulfothion oxon** is diethyl (4-methylsulfinylphenyl) phosphate.[1][2] [3] Its chemical formula is C11H17O5PS.[1][2][4][5]

Table 1: Physicochemical Properties of **Fensulfothion Oxon**



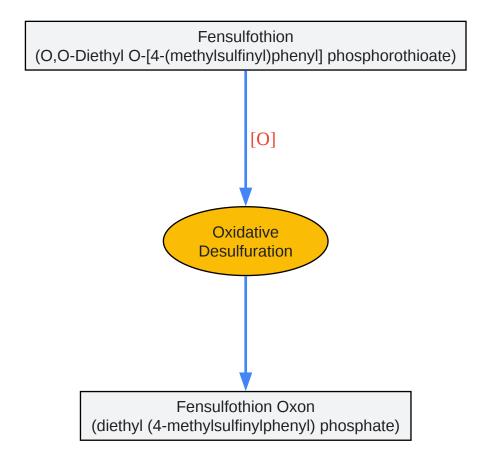
Property	Value	Source	
CAS Number	6552-21-2	[1][2][4]	
Molecular Formula	C11H17O5PS	[1][2][4][5]	
Molecular Weight	292.29 g/mol	[1][2][4]	
IUPAC Name	diethyl (4-methylsulfinylphenyl) phosphate	[1][2][3]	
Canonical SMILES	CCOP(=0) (OCC)OC1=CC=C(C=C1)S(= 0)C	[1]	
InChI Key	GNTVZNNILZKEIB- UHFFFAOYSA-N	[1][2]	

Synthesis and Metabolism

Fensulfothion oxon is formed in vivo and in the environment through the oxidative desulfuration of its parent compound, Fensulfothion. This metabolic activation is a critical step, as the oxon form is a more potent inhibitor of acetylcholinesterase.[6]

Diagram 1: Synthesis of Fensulfothion Oxon from Fensulfothion





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Caption: Oxidation of Fensulfothion to **Fensulfothion oxon**.

Experimental Protocols

The synthesis of **Fensulfothion oxon** is typically achieved through the oxidation of Fensulfothion.[1]

- Chemical Oxidation: This method involves the use of oxidizing agents such as hydrogen peroxide or potassium permanganate under controlled laboratory conditions. The reaction selectively converts the thione (P=S) group of Fensulfothion to the oxon (P=O) group.[1]
- Biological Oxidation: Microbial systems capable of metabolizing Fensulfothion can also be employed to produce Fensulfothion oxon.[1] This method is often used to study the metabolic pathways of the parent compound.

Fensulfothion oxon is often analyzed as a residue in environmental and food samples. High-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS)



and ultra-performance liquid chromatography-tandem mass spectrometry (UPLC-MS/MS) are common methods for its detection and quantification.[1]

- Sample Preparation: Samples, such as baby food or herbal medicines, are first subjected to an extraction process, typically using acetone.[1]
- Cleanup: The extract is then cleaned up using solid-phase extraction (SPE) with columns like
 Sep-Pak C18 and DSC-NH2 to remove interfering substances.[1]
- Instrumentation: The cleaned extract is injected into an HPLC or UPLC system for separation, followed by detection and quantification using a tandem mass spectrometer.[1]
 Gas chromatography–tandem mass spectrometry (GC–MS/MS) is also utilized for the analysis of pesticide residues in complex matrices like herbal medicines.[1]

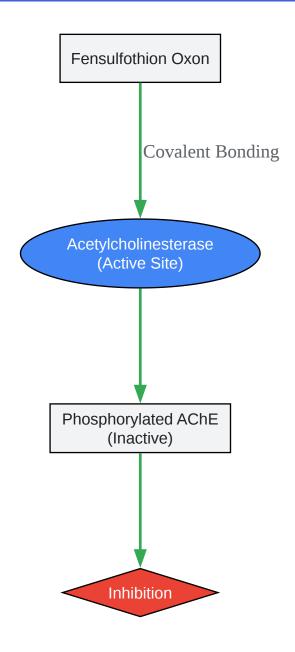
Biological Activity and Mechanism of Action

The primary biological activity of **Fensulfothion oxon** is the inhibition of acetylcholinesterase (AChE), an enzyme crucial for nerve function.[1] This inhibition is significantly more potent than that of the parent Fensulfothion.[6]

The mechanism of action involves the phosphorylation of the serine hydroxyl group within the catalytic triad of AChE.[1] This forms a stable, covalent bond between the phosphorus atom of **Fensulfothion oxon** and the serine residue, rendering the enzyme inactive. The accumulation of the neurotransmitter acetylcholine in synaptic clefts leads to overstimulation of the nervous system, resulting in neurotoxicity.[1]

Diagram 2: Acetylcholinesterase Inhibition Pathway





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Caption: Inhibition of Acetylcholinesterase by **Fensulfothion oxon**.

Hydrolytic Detoxification

Hydrolysis is a key detoxification pathway for **Fensulfothion oxon**. The enzyme paraoxonase 1 (PON1) in serum can cleave the ester bonds of the oxon, leading to the formation of diethyl phosphate and p-nitrophenol.[1] Genetic variants of human PON1 exhibit different catalytic efficiencies, with the Q192 isoform hydrolyzing **Fensulfothion oxon** at a rate 3.2 times faster than the R192 variant.[1] In aquatic organisms, carboxylesterases in the liver and gills also contribute to hydrolytic detoxification, although at slower rates.[1]



Table 2: Comparative Hydrolysis Rates of Fensulfothion Oxon

Enzyme/Organism	Hydrolysis Rate	Fold Difference	Source
Human PON1 (Q192 isoform)	-	3.2x faster than R192	[1]
Human PON1 (R192 isoform)	-	-	[1]
Aquatic Organism Carboxylesterases	2–5 pmol/min/mg protein	-	[1]

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- To cite this document: BenchChem. [What is the chemical structure of Fensulfothion oxon?].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b121163#what-is-the-chemical-structure-of-fensulfothion-oxon]

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